

Application Note: Synthesis of (2,4,5-Trimethoxyphenyl)methanamine Hydrochloride

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Compound of Interest

Compound Name:	(2,4,5-Trimethoxyphenyl)methanamine hydrochloride
CAS No.:	42365-70-8
Cat. No.:	B2377738

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Abstract & Scientific Rationale

(2,4,5-Trimethoxyphenyl)methanamine hydrochloride (also known as 2,4,5-trimethoxybenzylamine HCl) is a substituted benzylamine utilized as a critical intermediate in medicinal chemistry. Its structural motif—the electron-rich 2,4,5-trimethoxybenzene ring—is a pharmacophore found in various tubulin polymerization inhibitors and anticancer agents [1].^[1]

Unlike its phenethylamine or amphetamine homologs, the benzylamine derivative serves primarily as a scaffold for synthesizing Schiff bases, amides, and heterocyclic constructs in Structure-Activity Relationship (SAR) studies. This protocol details a robust, high-yield synthesis via the reductive amination of 2,4,5-trimethoxybenzaldehyde. This route is selected for its operational simplicity, mild conditions, and avoidance of high-pressure hydrogenation equipment, making it suitable for bench-scale research optimization.^[2]

Retrosynthetic Analysis & Reaction Design

The synthesis is designed around a Reductive Amination strategy. This approach avoids the instability issues associated with benzyl halides and the harsh conditions of nitrile reduction.

Pathway Logic:

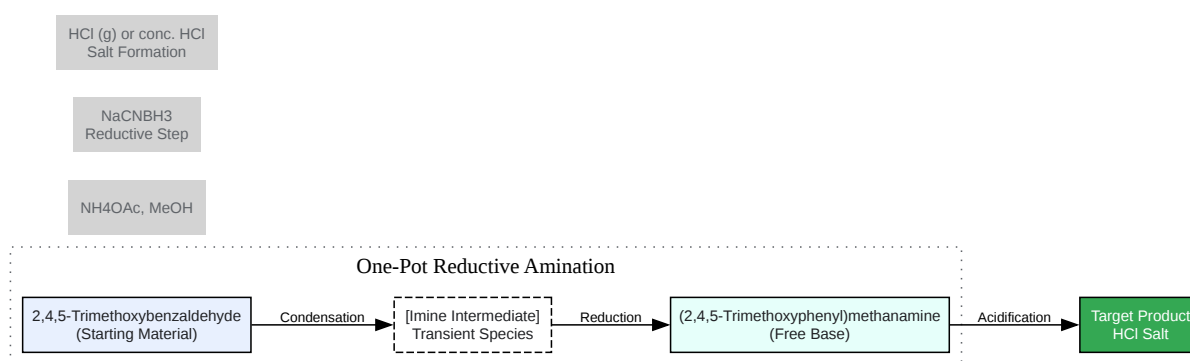
- Condensation: 2,4,5-Trimethoxybenzaldehyde reacts with an ammonia source (ammonium acetate) to form the transient imine/hemiaminal species in situ.
- Reduction: The imine is selectively reduced by Sodium Cyanoborohydride () to the primary amine.

is preferred over

due to its stability at pH 6-7, which is necessary to maintain the equilibrium concentration of the iminium ion [2].

- Salt Formation: The free base is converted to the hydrochloride salt to ensure stability and crystallinity.

Reaction Scheme Visualization



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Figure 1: Logical flow of the reductive amination pathway from aldehyde precursor to hydrochloride salt.

Materials & Equipment

Reagents

Reagent	Purity	Role	Hazard Note
2,4,5-Trimethoxybenzaldehyde	>98%	Precursor	Irritant
Ammonium Acetate	ACS Grade	Ammonia Source	Hygroscopic
Sodium Cyanoborohydride	95%	Reducing Agent	Toxic, releases HCN with acid
Methanol	Anhydrous	Solvent	Flammable, Toxic
Hydrochloric Acid	37% or 2M in Et ₂ O	Salt Former	Corrosive
Sodium Hydroxide	1M aq	Workup Base	Corrosive
Dichloromethane (DCM)	HPLC Grade	Extraction Solvent	Carcinogen suspect

Equipment

- 250 mL Round-bottom flask (RBF) with magnetic stir bar.
- Inert gas manifold (Nitrogen or Argon).
- pH paper (range 1-14).
- Rotary evaporator.
- Vacuum filtration setup (Buchner funnel).[\[1\]](#)

Experimental Protocol

Step 1: Imine Formation and Reduction

Note: Perform all steps involving Sodium Cyanoborohydride in a well-ventilated fume hood.

- Setup: Flame-dry a 250 mL RBF and allow it to cool under a stream of nitrogen.
- Dissolution: Charge the flask with 2,4,5-Trimethoxybenzaldehyde (5.0 g, 25.5 mmol) and Ammonium Acetate (19.6 g, 255 mmol, 10 eq).
 - Technical Insight: A large excess of ammonium acetate is crucial to drive the equilibrium toward the imine and prevent the formation of secondary amine byproducts (dimerization) [3].
- Solvent Addition: Add Methanol (50 mL) and stir at room temperature for 30 minutes. The solution may turn slightly yellow, indicating imine formation.
- Reduction: Cool the mixture to 0°C in an ice bath. Carefully add Sodium Cyanoborohydride (1.12 g, 17.8 mmol, 0.7 eq relative to aldehyde? Correction: Use 1.0-1.5 eq relative to aldehyde to ensure completion. Revised: 2.4 g, 38 mmol).
 - Critical Parameter: Add the reducing agent in small portions to prevent vigorous gas evolution.
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature for 18–24 hours. Monitor reaction progress via TLC (SiO₂, DCM:MeOH 9:1). The aldehyde spot () should disappear.

Step 2: Workup and Purification

The workup utilizes an Acid-Base extraction strategy to isolate the basic amine from neutral impurities.

- Quenching: Acidify the reaction mixture carefully with concentrated HCl to pH < 2. This quenches excess hydride and decomposes boron complexes.
 - Safety Alert: Perform this slowly in the hood; HCN gas may be generated.
- Solvent Removal: Concentrate the mixture under reduced pressure (rotary evaporator) to remove methanol.

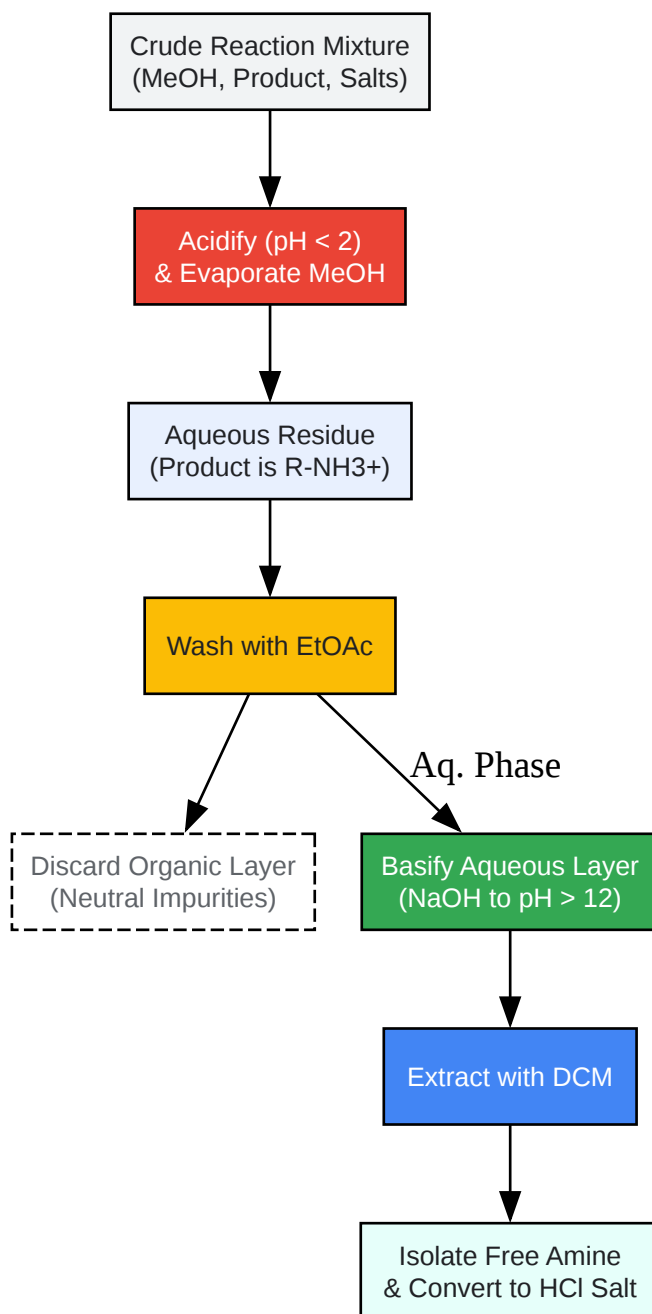
- Neutral Wash: Dissolve the residue in water (50 mL) and wash with Ethyl Acetate (2 x 30 mL).
 - Logic: The product is currently protonated () and remains in the aqueous layer. The organic wash removes unreacted aldehyde and neutral byproducts.
- Basification: Adjust the aqueous layer to pH > 12 using 20% NaOH solution. The solution will become cloudy as the free amine precipitates/oils out.
- Extraction: Extract the aqueous layer with Dichloromethane (3 x 50 mL). Combine the organic extracts.
- Drying: Dry the organic phase over anhydrous Sodium Sulfate (), filter, and concentrate to yield the crude free base as a pale yellow oil.

Step 3: Hydrochloride Salt Formation[2][5]

- Dissolution: Dissolve the crude oil in a minimal amount of anhydrous ethanol or diethyl ether (approx. 20 mL).
- Precipitation: Add 2M HCl in diethyl ether dropwise with vigorous stirring until the solution is acidic (pH ~2). A white precipitate should form immediately.
- Isolation: Filter the solid, wash with cold ether, and dry under vacuum.
- Recrystallization: Recrystallize from Ethanol/Ether if higher purity is required.

Process Visualization

Workup Logic Flow



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Figure 2: Acid-Base extraction workflow ensuring high purity of the final amine.

Analytical Data & Specifications

The following parameters are expected for the hydrochloride salt:

Parameter	Specification
Appearance	White to off-white crystalline solid
Molecular Formula	
Molecular Weight	233.69 g/mol
Melting Point	204–207 °C (lit.[3] [4])
Solubility	Soluble in water, methanol; insoluble in ether
 1H NMR (DMSO-d6)	 8.3 (br s, 3H, , 6.85 (s, 1H, Ar-H), 6.70 (s, 1H, Ar-H), 3.95 (s, 2H, , 3.80 (s, 3H, , 3.75 (s, 3H, , 3.72 (s, 3H,).[2][4]

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